

An In-depth Technical Guide to the Chemical Properties of n-Dodecane

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Compound of Interest

Compound Name: *Dodecane*

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Introduction

n-Dodecane ($C_{12}H_{26}$) is a linear-chain alkane hydrocarbon that serves as a significant component in various industrial and research applications.^[1] As a colorless, oily liquid, it is a principal constituent of fuels such as diesel and jet fuel, and consequently, it is often used as a surrogate for these more complex mixtures in combustion studies.^{[1][2]} Its well-defined chemical and physical characteristics also make it a valuable solvent, a component in the synthesis of polymers and surfactants, and a reference material in analytical chemistry.^[2] This guide provides a comprehensive overview of the chemical properties of n-dodecane, detailed experimental protocols for their determination, and a visual representation of its combustion pathway.

Quantitative Chemical and Physical Properties

The following table summarizes the key quantitative properties of n-dodecane, compiled from various reputable sources.

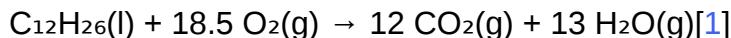
Property	Value	Units	References
Molecular Identity			
IUPAC Name	Dodecane		[3]
Molecular Formula	C ₁₂ H ₂₆		[1][2][3]
Molecular Weight	170.33	g/mol	[3][4]
CAS Number	112-40-3		[2][3]
Physical Properties			
Appearance	Colorless liquid		[2][4]
Odor	Petroleum-like		[4]
Melting Point	-9.6	°C	[2][5]
Boiling Point	216.2	°C	[2][5]
Density	0.749	g/cm ³ at 20°C	[6]
Vapor Pressure	1	mbar at 48°C	[4]
Vapor Density	5.9	(Air = 1)	[4]
Solubility in Water	Insoluble		[2][4]
Safety and Flammability			
Flash Point	83	°C	[4][6]
Autoignition Temperature	200	°C	[6]
Lower Explosive Limit	0.6	% by volume	[4]

Core Chemical Characteristics

n-Dodecane is a saturated hydrocarbon, meaning it only contains single bonds between its carbon atoms. This saturation results in it being relatively unreactive compared to unsaturated

hydrocarbons.^[7] Its primary chemical reactions involve combustion and pyrolysis at high temperatures.

Combustion: In the presence of excess oxygen, n-**dodecane** undergoes complete combustion to produce carbon dioxide and water, releasing a significant amount of energy.^[1] The balanced chemical equation for the complete combustion of n-**dodecane** is:



This reaction is highly exothermic and is the basis for its use in fuels.

Pyrolysis: In the absence of oxygen, at elevated temperatures, n-**dodecane** undergoes pyrolysis, or thermal cracking. This process breaks the larger n-**dodecane** molecule into a mixture of smaller, more volatile hydrocarbons, including alkanes and alkenes.^{[8][9]} The specific products of pyrolysis depend on the temperature, pressure, and residence time.

Reactivity with Oxidizing Agents: n-**Dodecane** is incompatible with strong oxidizing agents such as nitric acid and peroxides.^[7] Contact with these substances can lead to vigorous, exothermic reactions.

Experimental Protocols for Property Determination

The determination of the chemical and physical properties of n-**dodecane** follows standardized experimental protocols, primarily those established by organizations such as ASTM International and the Organisation for Economic Co-operation and Development (OECD).

Density: The density of liquid hydrocarbons like n-**dodecane** is typically determined using a digital density meter according to ASTM D4052.^[2] This method involves introducing a small sample into an oscillating U-tube. The change in the oscillation frequency of the tube due to the sample's mass is used to calculate its density.^[2] Alternatively, the hydrometer method, ASTM D1298, can be used, where a calibrated glass hydrometer is placed in the liquid, and the density is read from the scale at the point where the liquid surface meets the hydrometer.^[10]

Boiling Point: The boiling point is determined following OECD Test Guideline 103.^{[1][3][11]} Several methods are described, including the ebulliometer method, the dynamic method, and distillation methods. These techniques generally involve heating the liquid and measuring the temperature at which its vapor pressure equals the atmospheric pressure.^{[1][3][11]} Differential

Scanning Calorimetry (DSC) can also be used, where the temperature of the phase transition from liquid to gas is measured.[12]

Flash Point: The flash point is determined using a closed-cup tester, following a procedure such as ASTM D93.[13] This method involves heating the sample in a closed cup and introducing an ignition source at regular temperature intervals. The flash point is the lowest temperature at which the vapors above the liquid ignite momentarily.[13]

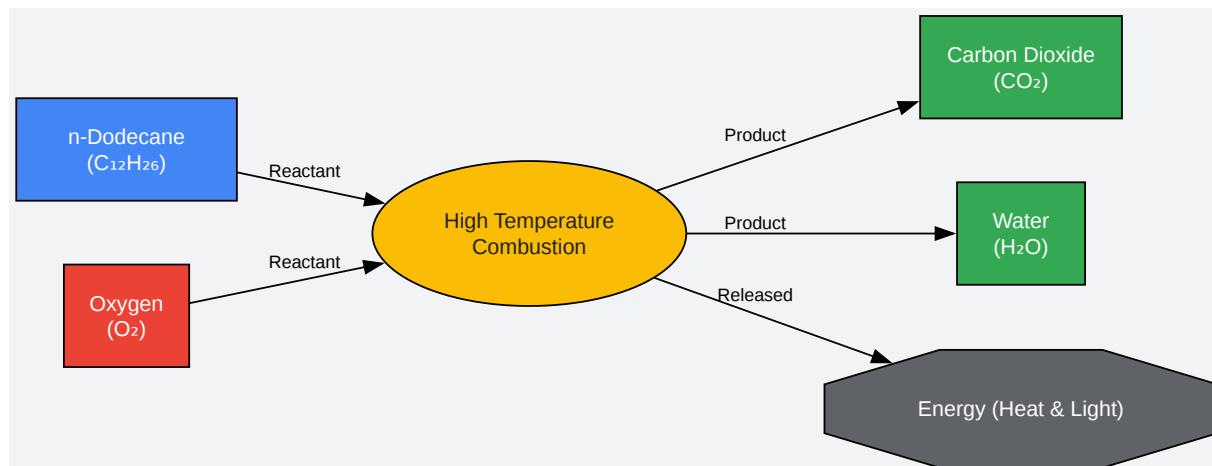
Autoignition Temperature: The autoignition temperature is measured according to ASTM E659. [4][8][14] A small amount of the liquid is injected into a heated flask, and the temperature of the flask is varied. The autoignition temperature is the lowest temperature at which the sample spontaneously ignites without an external ignition source.[4][8][14]

Vapor Pressure: The vapor pressure can be determined by introducing the liquid into a closed container and measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature.[9][15][16] This can be done at various temperatures to establish the vapor pressure curve.

Solubility in Water: The solubility of hydrocarbons in water can be determined by mixing the hydrocarbon with water until saturation is reached. The concentration of the hydrocarbon in the aqueous phase is then measured, often using gas chromatography.[17][18] Given the very low solubility of **n-dodecane** in water, this is a sensitive measurement.

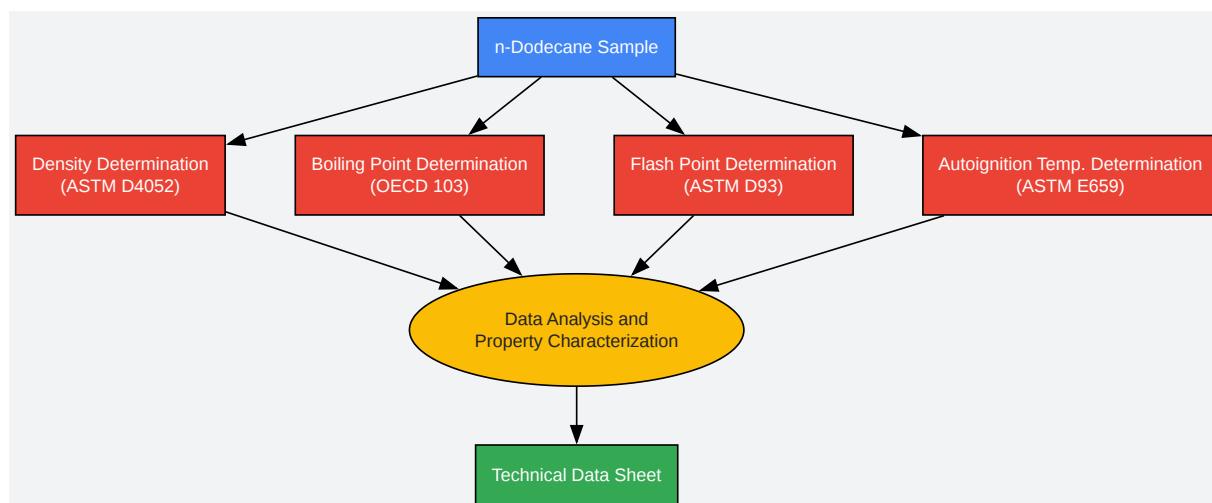
Visualizing Chemical Processes

The following diagrams illustrate key logical and experimental workflows related to the chemical properties of **n-dodecane**.



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Caption: Complete combustion pathway of **n-dodecane**.



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Caption: Experimental workflow for **n-dodecane** property determination.

Conclusion

n-Dodecane is a well-characterized n-alkane with a range of chemical and physical properties that make it suitable for numerous applications, from a fuel surrogate in combustion research to a solvent in chemical synthesis. Its relatively simple, unbranched structure allows for predictable behavior, and its properties are readily determined using standardized experimental methods. A thorough understanding of these properties is essential for its safe and effective use in research and industrial settings.

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